

ONO-8430506: Application Notes and Protocols for Inflammation and Autoimmune Disease Studies

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Compound of Interest

Compound Name: ONO-8430506

Cat. No.: B15572983

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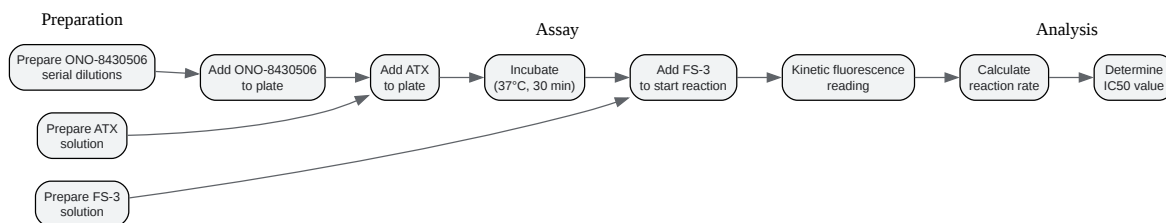
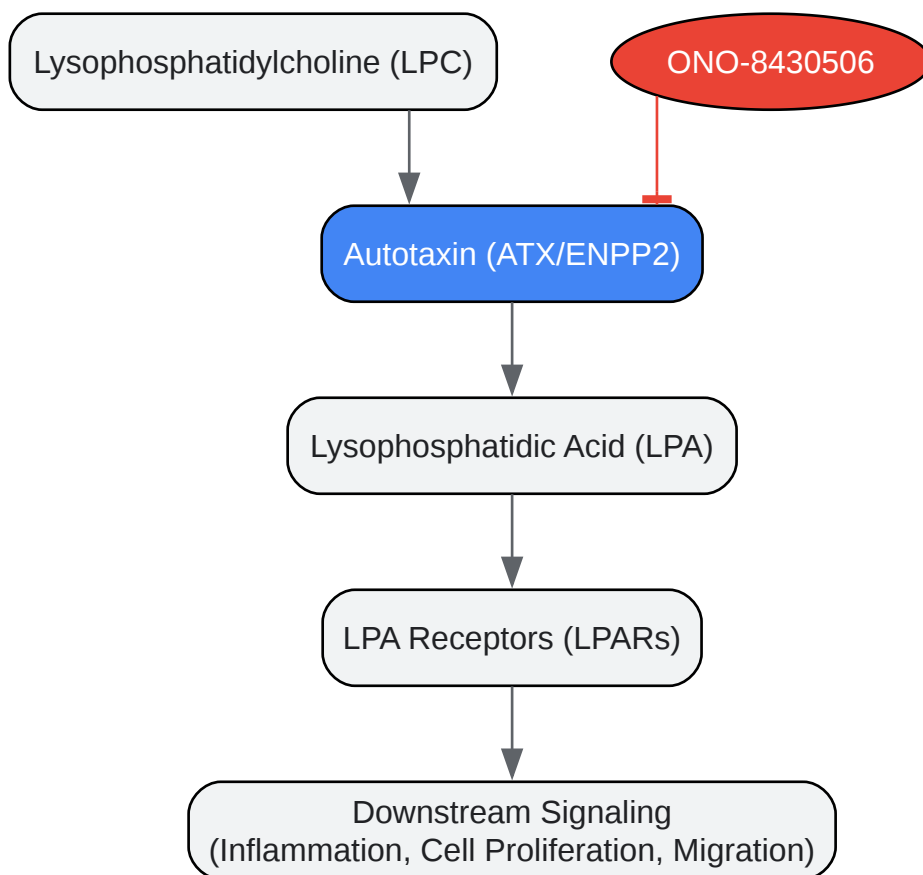
For Researchers, Scientists, and Drug Development Professionals

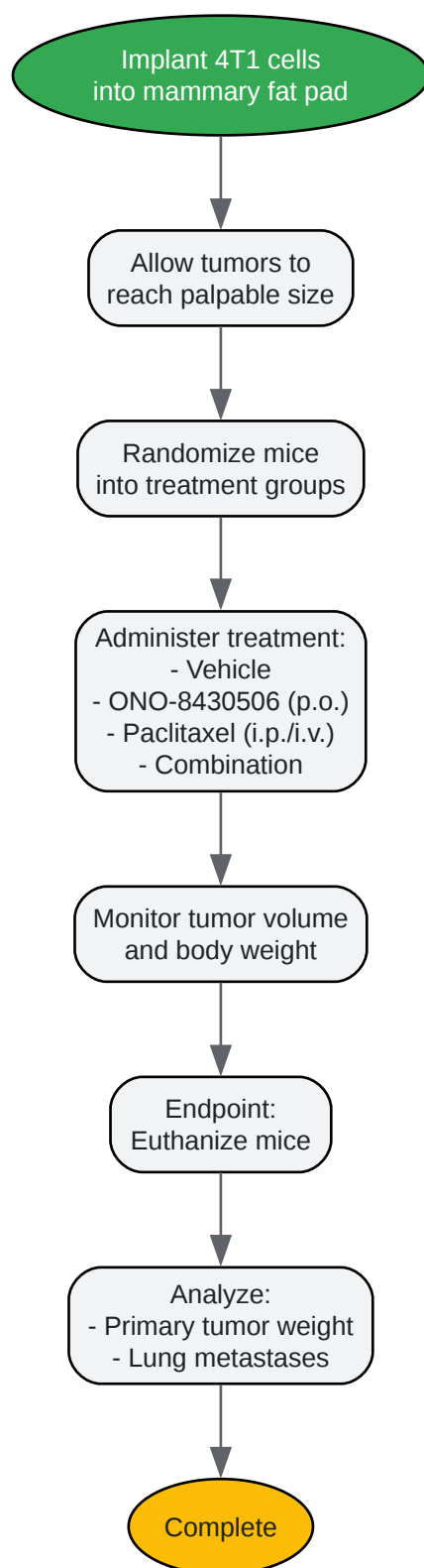
Introduction

ONO-8430506 is a potent and orally bioavailable inhibitor of autotaxin (ATX), also known as ectonucleotide pyrophosphatase/phosphodiesterase 2 (ENPP2).^{[1][2][3]} ATX is a key enzyme responsible for the synthesis of lysophosphatidic acid (LPA), a bioactive signaling lipid involved in a wide array of physiological and pathological processes.^{[4][5]} The ATX-LPA signaling axis has been implicated in the pathogenesis of chronic inflammation, autoimmune diseases, and cancer. By inhibiting ATX, **ONO-8430506** effectively reduces LPA levels, thereby offering a promising therapeutic strategy for these conditions. These application notes provide detailed protocols for the in vitro and in vivo evaluation of **ONO-8430506** in inflammation and cancer models.

Mechanism of Action

ONO-8430506 inhibits the lysophospholipase D (LysoPLD) activity of ATX, preventing the conversion of lysophosphatidylcholine (LPC) to LPA. This reduction in LPA levels mitigates downstream signaling through LPA receptors, which are involved in cell proliferation, migration, and survival, as well as pro-inflammatory cytokine production.





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References

- 1. echelon-inc.com [echelon-inc.com]
- 2. researchgate.net [researchgate.net]
- 3. A Novel Method for Quantifying Total Thoracic Tumor Burden in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Collection - ONO-8430506: A Novel Autotaxin Inhibitor That Enhances the Antitumor Effect of Paclitaxel in a Breast Cancer Model - ACS Medicinal Chemistry Letters - Figshare [figshare.com]
- 5. ONO-8430506: A Novel Autotaxin Inhibitor That Enhances the Antitumor Effect of Paclitaxel in a Breast Cancer Model - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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